

# Proper Disposal of PI-1840: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: PI-1840

Cat. No.: B560124

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For researchers, scientists, and drug development professionals utilizing the proteasome inhibitor **PI-1840**, understanding the correct disposal procedures is a critical component of laboratory safety and operational efficiency. This guide provides essential, step-by-step information for the proper disposal of **PI-1840**, ensuring compliance and safety within the laboratory environment.

Recent safety data indicates that **PI-1840** (CAS 1401223-22-0) is not classified as a hazardous substance or mixture according to Regulation (EC) No. 1272/2008.<sup>[1]</sup> This classification simplifies the disposal process, as it does not necessitate handling as hazardous waste. However, adherence to standard laboratory best practices for chemical waste disposal remains paramount.

## Chemical and Physical Properties

A summary of the key identifiers and properties of **PI-1840** is provided in the table below for easy reference.

Identifier	Value
Chemical Name	N-Isopropyl-2-(4-propylphenoxy)-N-((3-(pyridin-3-yl)-1,2,4-oxadiazol-5-yl)methyl)acetamide
CAS Number	1401223-22-0[1][2][3][4]
Molecular Formula	C22H26N4O3[2]
Molecular Weight	394.47 g/mol [2]
Appearance	Solid
Solubility	Soluble in DMSO and ethanol[5]

## Disposal Protocol for PI-1840

The following protocol outlines the recommended step-by-step procedure for the disposal of **PI-1840** in a laboratory setting. This process is designed to be straightforward and aligns with general safety guidelines for non-hazardous chemical waste.

### 1. Personal Protective Equipment (PPE):

- Wear standard laboratory attire, including a lab coat, safety glasses, and nitrile gloves, before handling the compound.

### 2. Spill Management:

- In the event of a spill, avoid generating dust.[1]
- Carefully sweep up the solid material.
- Collect the spilled substance and any contaminated materials (e.g., paper towels) into a designated, clearly labeled waste container.

### 3. Waste Collection:

- **Solid Waste:** Place un-used or waste **PI-1840** powder into a non-hazardous solid chemical waste container. Ensure the container is compatible with the chemical and properly sealed.

- Contaminated Labware: Disposable labware (e.g., pipette tips, microfuge tubes) that has come into contact with **PI-1840** should be disposed of in the solid waste container. Non-disposable glassware should be decontaminated by washing with an appropriate solvent (e.g., ethanol) followed by a standard laboratory detergent and water rinse.
- Solutions: For solutions of **PI-1840**, consult your institution's guidelines for non-hazardous liquid waste. Typically, small quantities of non-hazardous, water-miscible solutions can be disposed of down the drain with copious amounts of water, but local regulations must be followed. If in doubt, collect in a designated non-hazardous liquid waste container.

#### 4. Labeling and Storage:

- Clearly label the waste container as "Non-Hazardous Chemical Waste" and list the contents, including "**PI-1840**".
- Store the waste container in a designated area away from incompatible materials pending pickup by your institution's environmental health and safety (EHS) department or a licensed waste disposal contractor.

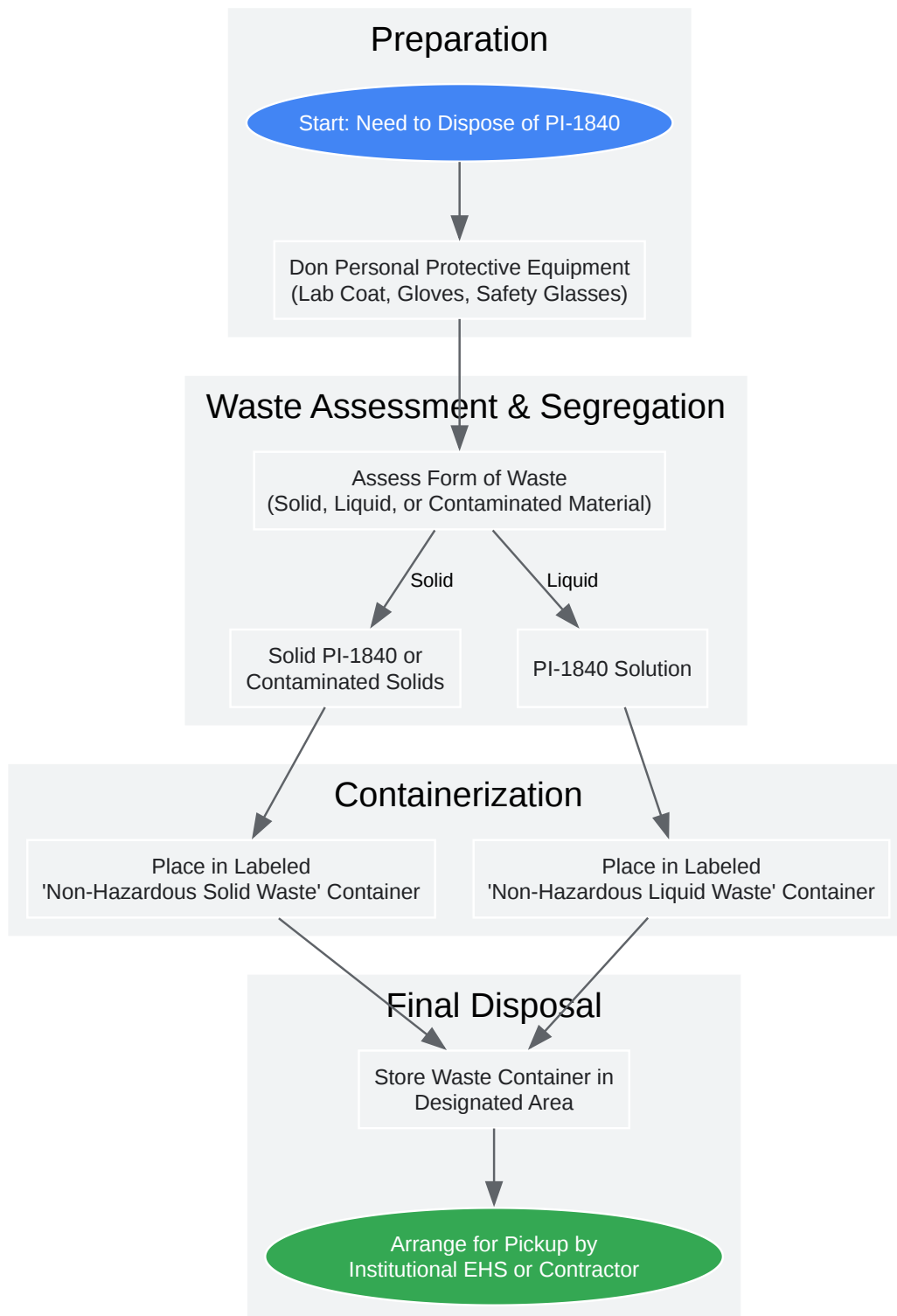
#### 5. Final Disposal:

- Arrange for the disposal of the waste through your institution's established procedures for non-hazardous chemical waste. This is typically handled by the EHS department.

## Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **PI-1840**.

### PI-1840 Disposal Workflow



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Caption: Logical workflow for the proper disposal of **PI-1840**.

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## References

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